

Proper Disposal Procedures for Iron(II) Bromide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Iron(II) bromide	
Cat. No.:	B8814574	Get Quote

The safe and compliant disposal of **Iron(II)** bromide is critical for ensuring the safety of laboratory personnel and protecting the environment. As a corrosive and hygroscopic substance, **Iron(II)** bromide is classified as hazardous waste and must be managed according to strict regulatory protocols.[1][2] This guide provides detailed, step-by-step procedures for its proper handling and disposal, tailored for research, scientific, and drug development professionals.

Immediate Safety and Handling

Before handling **Iron(II)** bromide, it is essential to be aware of its hazards. It causes severe skin burns, eye damage, and irritation to the respiratory and gastrointestinal tracts.[3][4][5] It is also hygroscopic, meaning it readily absorbs moisture from the air.[6]

Personal Protective Equipment (PPE): Always use the following PPE when handling **Iron(II) bromide**:

- Eye Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]
- Skin Protection: Wear appropriate chemical-resistant gloves and protective clothing to prevent any skin exposure.[4]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if dust is generated or exposure limits are exceeded.



• Work Area: Always handle **Iron(II) bromide** inside a chemical fume hood.[3] Ensure that an eyewash station and safety shower are located close to the workstation.[1][4]

Step-by-Step Disposal Protocol

Disposal of **Iron(II) bromide** must adhere to federal, state, and local hazardous waste regulations.[7] In the United States, this is primarily governed by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).[2][8][9]

- 1. Waste Characterization:
- Characterize unused Iron(II) bromide and any material contaminated with it as hazardous waste.
- Based on its properties, it falls under the classification of a corrosive solid.[10]
- 2. Containment and Labeling:
- Place the waste material in a designated, suitable, and closed container to await disposal.[5]
 The container must be in good condition and not leaking.
- Label the container clearly as "Hazardous Waste" and include the specific chemical name: "Iron(II) Bromide" or "Ferrous Bromide."
- 3. Storage:
- Store the sealed waste container in a cool, dry, and well-ventilated area designated for corrosive materials.[3][11]
- Keep it away from incompatible materials such as strong oxidizing agents and strong acids.
 [4]
- 4. Professional Disposal:
- Do not dispose of **Iron(II) bromide** down the drain or in regular trash.[5][7] This material should not be released into the environment.[6]



- Arrange for disposal through a licensed professional hazardous waste disposal service.[5]
 These services are equipped to handle and treat hazardous chemicals according to regulations.
- A recommended disposal method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[5]
- 5. Spill Management:
- In case of a spill, immediately evacuate unnecessary personnel and ensure the area is well-ventilated.[5][11]
- · Wearing full PPE, clean up the spill immediately.
- Avoid generating dust.[6] Use a vacuum with a high-efficiency particulate absolute (HEPA)
 filter or carefully sweep the material.[11]
- Place all contaminated materials into a suitable, closed container for disposal as hazardous waste.[11]

Data Summary: Iron(II) Bromide

The following table summarizes key quantitative and identifying information for **Iron(II)** bromide.



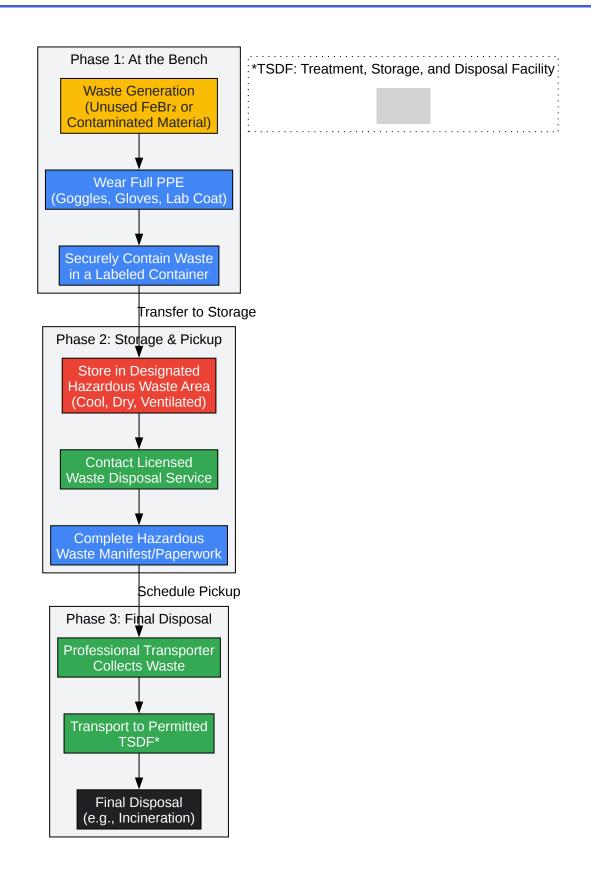
Property	Value	Source(s)
Chemical Formula	FeBr ₂	
Molecular Weight	215.65 g/mol	
Appearance	Dark yellow / White to yellowish solid	[4][10]
CAS Number	7789-46-0	[3][4][5]
Melting Point	684 °C (1263.2 °F)	[4]
Boiling Point	937 °C (1718.6 °F)	[4]
Water Solubility	1090 g/L	
DOT Hazard Class	8 (Corrosive)	[4]
UN Number	UN3260	[4][7]
Packing Group	III	[4]
NFPA Rating	Health: 3, Flammability: 0, Instability: 1	[5]

Experimental Protocols & Workflows

Disposal Workflow Diagram

The logical flow for the proper disposal of **Iron(II)** bromide waste is illustrated below. This process ensures safety and regulatory compliance from waste generation to final disposal.





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Caption: Iron(II) Bromide Disposal Workflow.



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- To cite this document: BenchChem. [Proper Disposal Procedures for Iron(II) Bromide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8814574#iron-ii-bromide-proper-disposal-procedures]

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